

3-Chloropropylamine hydrochloride melting point range

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Compound of Interest

Compound Name: *3-Chloropropylamine hydrochloride*
Cat. No.: *B046521*

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Technical Guide: 3-Chloropropylamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the melting point of **3-Chloropropylamine hydrochloride** (CAS No: 6276-54-6), a crucial intermediate in the chemical and pharmaceutical industries.[1][2] The document outlines its physicochemical properties, standardized protocols for melting point determination, and the factors influencing this critical parameter.

Physicochemical Properties of 3-Chloropropylamine Hydrochloride

3-Chloropropylamine hydrochloride is an organic amine salt that typically appears as a white to off-white or yellow-beige crystalline powder.[1][3] Its chemical structure, featuring a primary amine group and a primary alkyl chloride, makes it a versatile bifunctional molecule in organic synthesis.[3] The hydrochloride salt form enhances its stability and ease of handling compared to its free amine form.[3]

Key Identifiers:

- Molecular Formula: $C_3H_8ClN \cdot HCl$ (or $C_3H_9Cl_2N$)[1][4][5]
- Molecular Weight: 130.01 g/mol [6][7]
- Synonyms: 1-Amino-3-chloropropane hydrochloride, 3-Chloropropylammonium chloride[1][4]

Melting Point Range

The melting point is a critical physical property used to identify a compound and assess its purity. A sharp, narrow melting point range typically indicates high purity, while a broad and depressed range suggests the presence of impurities.[8] Various sources report slightly different melting point ranges for **3-Chloropropylamine hydrochloride**, which are summarized below.

Melting Point Range (°C)	Source(s)
145-150	ChemBK, Sigma-Aldrich, Comprehensive Overview[1][9][10]
148-150	Fisher Scientific, ChemNet[4][11]
147.0-153.0	Tokyo Chemical Industry (TCI)[6][12]
149	Lab Pro Inc., TCI (reference value)[6][12][13]

Experimental Protocol for Melting Point Determination

The following is a detailed methodology for determining the melting point range of a solid crystalline compound like **3-Chloropropylamine hydrochloride**, based on the standard capillary method.

Apparatus and Materials:

- Melting point apparatus (e.g., Thiele tube with heating oil or an automated digital instrument)
- Thermometer (calibrated)

- Capillary tubes (sealed at one end)
- **3-Chloropropylamine hydrochloride** sample (finely powdered)
- Spatula
- Watch glass or porous plate
- Bunsen burner (for sealing capillary tubes, if necessary)

Procedure:

- Sample Preparation:
 - Place a small amount of the **3-Chloropropylamine hydrochloride** on a clean, dry watch glass or porous plate.[14]
 - If the sample consists of large crystals, gently crush it into a fine powder using a spatula. This ensures uniform packing and heat transfer.[14]
- Packing the Capillary Tube:
 - Take a capillary tube that is sealed at one end.[15]
 - Press the open end of the tube into the powdered sample, forcing a small amount of the solid into the tube.[15]
 - Invert the tube and gently tap it on a hard surface to compact the powder at the bottom (sealed end).[15]
 - The packed sample should be approximately 1-2 mm in height.[8]
- Measurement:
 - Place the packed capillary tube into the sample holder of the melting point apparatus. If using a Thiele tube, attach the capillary to the thermometer with a rubber band or thread, ensuring the sample is aligned with the thermometer bulb.[8][14]

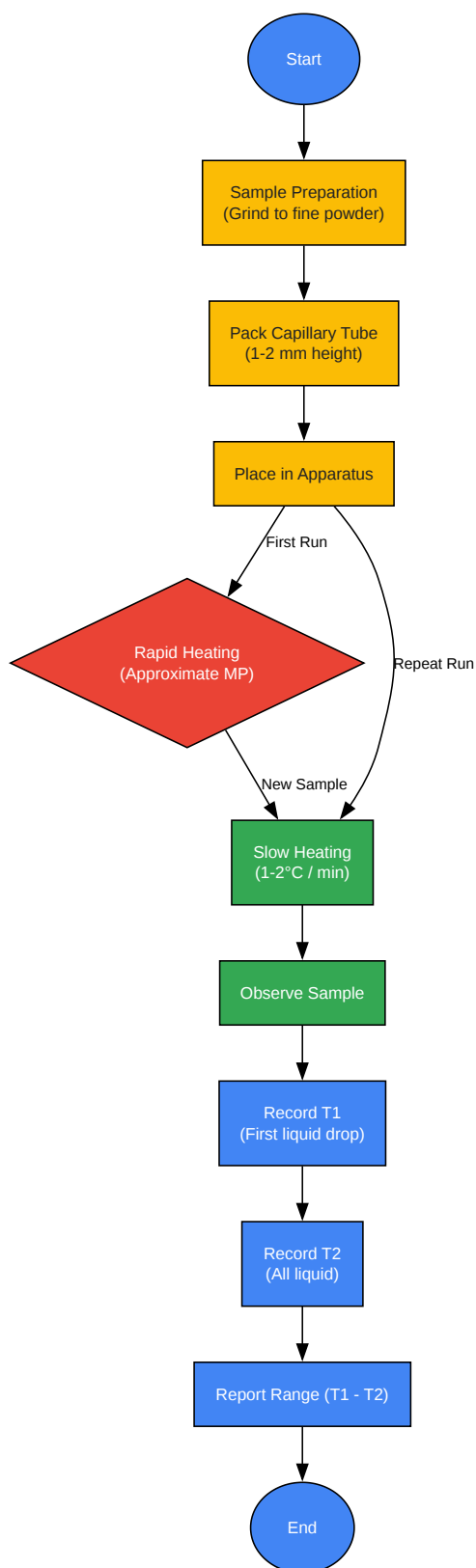
- Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used initially to find an approximate melting point.
- For an accurate measurement, repeat the experiment with a fresh sample. Heat rapidly to about 15-20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.
- Carefully observe the sample through the magnifying lens.
- Recording the Melting Point Range:
 - T₁ (Start of Melting): Record the temperature at which the first drop of liquid appears in the sample.[8]
 - T₂ (End of Melting): Record the temperature at which the last solid crystal melts completely into a clear liquid.[8]
 - The melting point is reported as the range from T₁ to T₂.

Post-Measurement:

- Allow the apparatus to cool completely before the next measurement.
- Always use a fresh capillary tube and sample for each determination, as the compound may have decomposed.[8]

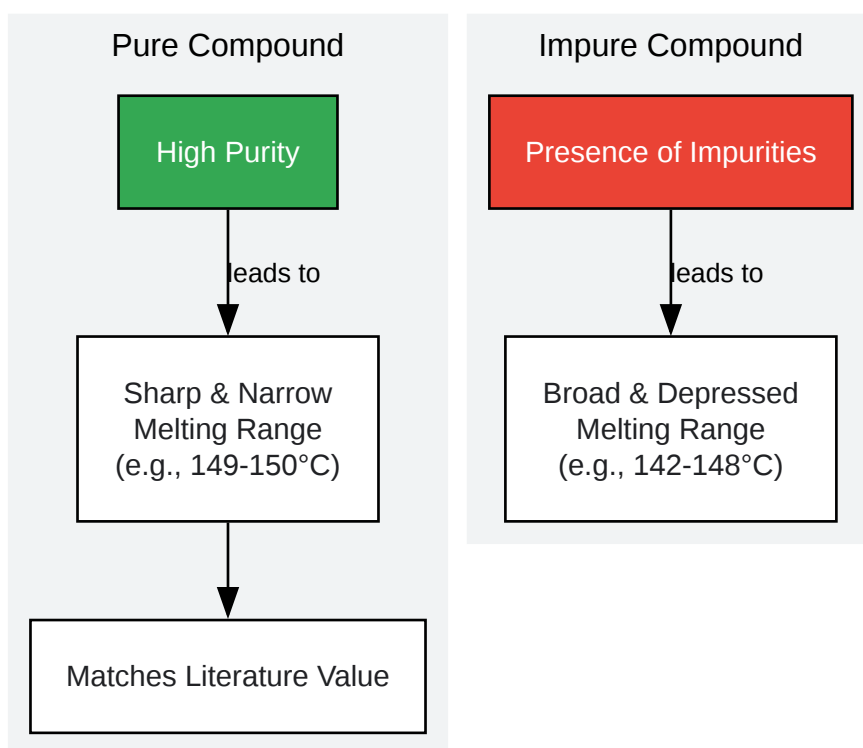
Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflow for melting point determination and the logical relationship between sample purity and the observed melting point range.



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Caption: Workflow for Melting Point Determination.



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Caption: Relationship Between Purity and Melting Point.

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